

Biotin-PEG7-C2-NH-Vidarabine-S-CH3 molecular weight and formula

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Compound of Interest

Compound Name: Biotin-PEG7-C2-NH-Vidarabine-S-CH3

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In-Depth Technical Guide: Biotin-PEG7-C2-NH-Vidarabine-S-CH3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and potential applications of **Biotin-PEG7-C2-NH-Vidarabine-S-CH3**, a specialized chemical probe used in advanced biological research, particularly in the field of targeted protein degradation.

Core Molecular Data

Biotin-PEG7-C2-NH-Vidarabine-S-CH3 is a complex, heterobifunctional molecule. The quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	C37H62N8O12S2
Molecular Weight	875.06 g/mol

Overview and Applications

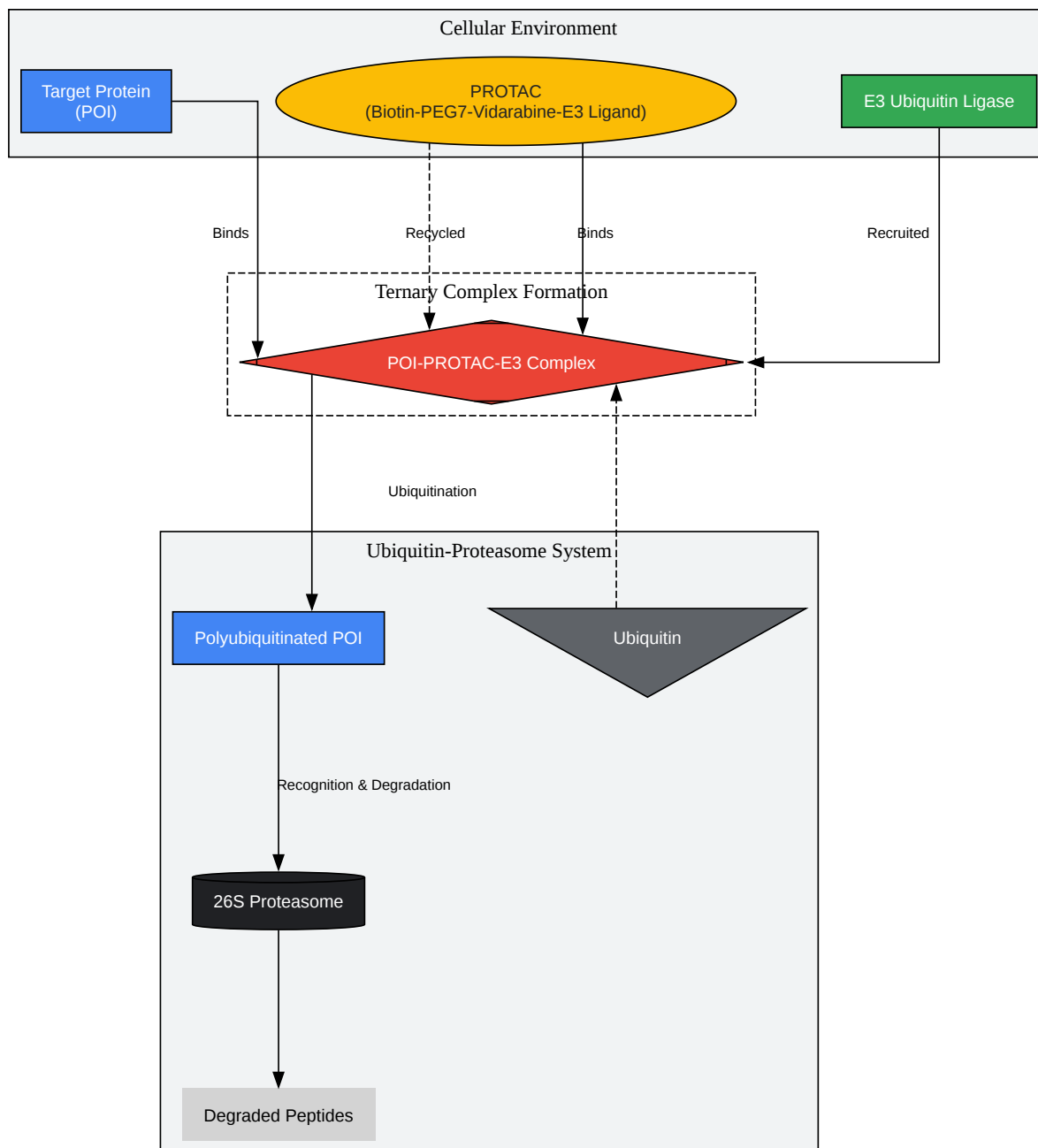
Biotin-PEG7-C2-NH-Vidarabine-S-CH3 is a PEG-based linker that incorporates the adenosine analog, Vidarabine.^{[1][2]} Vidarabine is an antiviral agent known to be active against herpes simplex and varicella zoster viruses.^{[1][2]} In the context of this molecule, Vidarabine serves as a ligand for a target protein of interest. The biotin moiety allows for affinity-based applications, while the polyethylene glycol (PEG) linker provides spacing and improves solubility.

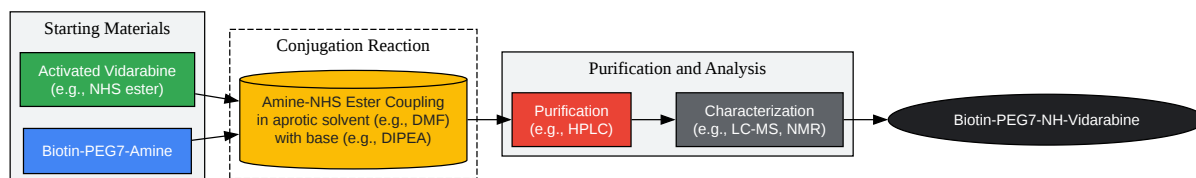
The primary application of this molecule is in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic modalities that utilize the cell's own ubiquitin-proteasome system to selectively degrade target proteins.

Role in PROTAC Technology

A PROTAC molecule is comprised of three key components: a ligand that binds to a target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two. **Biotin-PEG7-C2-NH-Vidarabine-S-CH3** is designed to function as a component of a PROTAC, where Vidarabine acts as the POI-binding ligand. The other end of the molecule would be conjugated to an E3 ligase ligand to form a complete PROTAC.

The general mechanism of action for a PROTAC is illustrated in the signaling pathway diagram below.





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References

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